

# Synthesis of Sodium Triethylborohydride from Sodium Hydride: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Sodium triethylborohydride

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This technical guide provides a comprehensive overview of the synthesis of **sodium triethylborohydride** from sodium hydride and triethylborane. The information presented is curated for professionals in research and development, with a focus on detailed experimental protocols, quantitative data, and safety considerations.

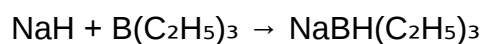
## Introduction

**Sodium triethylborohydride** ( $\text{NaBH}(\text{C}_2\text{H}_5)_3$ ), often referred to as sodium triethylhydroborate, is a powerful and selective reducing agent utilized in a variety of chemical transformations. It is commercially available, typically as a solution in toluene.[1][2] The synthesis from sodium hydride ( $\text{NaH}$ ) and triethylborane ( $\text{B}(\text{C}_2\text{H}_5)_3$ ) is a well-established method for its preparation.[1][2][3] This guide details the core methodology for this synthesis, providing the necessary information for its safe and efficient execution in a laboratory setting.

## Reaction Scheme and Mechanism

The synthesis proceeds via the direct reaction of sodium hydride with triethylborane. In this reaction, the hydride ion from sodium hydride acts as a nucleophile, attacking the electron-deficient boron atom of triethylborane. This addition reaction forms the triethylborohydride anion.

Overall Reaction:



## Quantitative Data

The following table summarizes the key quantitative parameters for the synthesis of **sodium triethylborohydride**.

Parameter	Value	Reference
Reactants		
Sodium Hydride (NaH)	1.0 mol	Inorganic Syntheses, 1974, 15, 136-141
Triethylborane ( $\text{B}(\text{C}_2\text{H}_5)_3$ )	1.0 mol	Inorganic Syntheses, 1974, 15, 136-141
Solvent		
Toluene	Approx. 500 mL per mol of NaH	Inorganic Syntheses, 1974, 15, 136-141
Reaction Conditions		
Temperature	130°C (Refluxing Toluene)	Inorganic Syntheses, 1974, 15, 136-141
Reaction Time	20 hours	Inorganic Syntheses, 1974, 15, 136-141
Product		
Yield	>95%	Inorganic Syntheses, 1974, 15, 136-141
Appearance	Colorless solid	[1][2]

## Experimental Protocol

The following protocol is based on the procedure described in Inorganic Syntheses, 1974, 15, 136-141.

#### 4.1. Materials and Equipment

- Three-necked round-bottom flask equipped with a mechanical stirrer, reflux condenser, and a dropping funnel.
- Schlenk line or similar inert atmosphere setup.
- Heating mantle.
- Cannula for liquid transfer.
- Sodium hydride (NaH), as a mineral oil dispersion.
- Triethylborane ( $\text{B}(\text{C}_2\text{H}_5)_3$ ).
- Anhydrous toluene.
- Anhydrous hexane.

#### 4.2. Procedure

- Preparation of Sodium Hydride Slurry:
  - Under an inert atmosphere (e.g., argon or nitrogen), charge the three-necked flask with the desired amount of sodium hydride dispersion.
  - Wash the sodium hydride with anhydrous hexane to remove the mineral oil. Allow the sodium hydride to settle, and then carefully remove the hexane via cannula. Repeat this washing step two more times.
  - After the final wash, dry the sodium hydride under a stream of inert gas to remove any residual hexane.
  - Add anhydrous toluene to the flask to create a slurry.
- Reaction:

- Heat the sodium hydride slurry in toluene to reflux (approximately 130°C) with vigorous stirring.
- Slowly add triethylborane to the refluxing slurry via the dropping funnel over a period of 1-2 hours.
- Continue to heat the reaction mixture at reflux with stirring for 20 hours. The reaction mixture will become a clear, slightly yellow solution as the **sodium triethylborohydride** forms and dissolves in the hot toluene.
- Work-up and Isolation:
  - After the reaction is complete, cool the mixture to room temperature.
  - The **sodium triethylborohydride** product can be used directly as a solution in toluene.
  - To isolate the solid product, the toluene can be removed under reduced pressure. However, care must be taken as solid **sodium triethylborohydride** is pyrophoric.

## Safety Precautions

### 5.1. Sodium Hydride

- Hazards: Sodium hydride is a flammable solid that reacts violently with water, releasing flammable hydrogen gas which can ignite spontaneously.[4][5] It is also corrosive and can cause severe skin and eye irritation.[5]
- Handling: Always handle sodium hydride in an inert atmosphere (glovebox or Schlenk line). [4] Keep away from water and other protic solvents.[6][7] Use non-sparking tools and ensure all equipment is properly grounded.[8]
- Personal Protective Equipment (PPE): Wear a flame-retardant lab coat, chemical-resistant gloves (nitrile or neoprene are recommended), and tightly fitting safety goggles or a face shield.[4][8]
- Fire Extinguishing: In case of fire, use a Class D fire extinguisher (for combustible metals). DO NOT use water, foam, or carbon dioxide.[4] Dry sand, ground limestone, or graphite can also be used to smother the fire.[4]

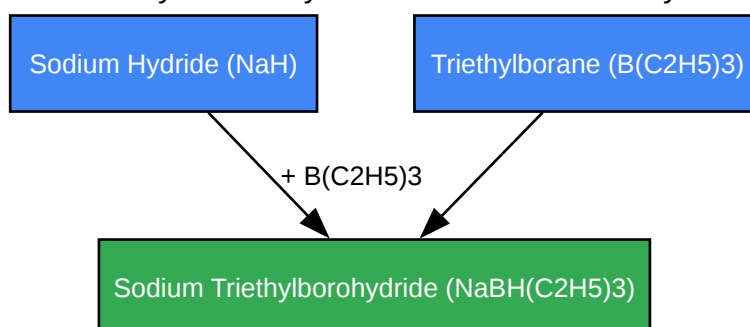
## 5.2. Sodium Triethylborohydride

- Hazards: **Sodium triethylborohydride** is a pyrophoric and water-reactive compound.[1][2] It is highly flammable and can ignite spontaneously in air.[1] It causes severe skin burns and eye damage.[1] It is also suspected of damaging fertility or the unborn child.[1]
- Handling: Handle **sodium triethylborohydride** solutions under an inert atmosphere.[1] Avoid contact with water, air, and protic solvents.[1]
- Personal Protective Equipment (PPE): Wear a fire-retardant lab coat, chemical-resistant gloves, and safety goggles with a face shield.[9]
- Storage: Store in a tightly sealed container under an inert gas in a cool, dry, and well-ventilated area.[1]

## Visualizations

The following diagrams illustrate the key aspects of the synthesis of **sodium triethylborohydride**.

Reaction Pathway for the Synthesis of Sodium Triethylborohydride



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Caption: Chemical reaction pathway for the synthesis of **sodium triethylborohydride**.

## Experimental Workflow for Sodium Triethylborohydride Synthesis

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Caption: Step-by-step experimental workflow for the synthesis.

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